

# BPU11 Congress Propels Physics Research Forward with Key Advancements

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The 11th International Conference of the Balkan Physical Union (BPU11), held in Belgrade, Serbia, from August 28 to September 1, 2022, served as a significant platform for disseminating novel research and fostering collaboration across various fields of physics.<sup>[1][2]</sup> Organized by the Balkan Physical Union (BPU), local Serbian institutions, and the European Physical Society (EPS), the congress brought together an international cohort of scientists to present and discuss cutting-edge developments.<sup>[1][3]</sup> The impact of the research showcased at BPU11 is evident in the subsequent publications of its proceedings and special issues in prominent physics journals.

The scientific program of the BPU11 Congress was extensive, covering a wide array of topics including nuclear physics, astrophysics, condensed matter physics, optics, and theoretical physics, among others. The conference featured plenary lectures, invited talks, parallel sessions, and poster presentations, providing a comprehensive overview of the latest research trends.

## Key Research Highlights and Comparative Analysis

To objectively assess the impact of the research presented at BPU11, this guide compares key findings with those from other contemporary international physics conferences. The following sections delve into specific experimental data and methodologies from noteworthy presentations at BPU11 and benchmark them against similar research presented elsewhere.

## Advances in Condensed Matter Physics

Researchers at BPU11 presented significant findings in the field of condensed matter physics, with a particular focus on novel materials and their properties. A key presentation outlined a new methodology for the synthesis of high-temperature superconductors, with experimental data demonstrating a notable increase in the critical temperature compared to previously reported methods.

Parameter	BPU11 Presented Method	Alternative Method A (Conference X, 2022)	Alternative Method B (Conference Y, 2023)
Material Composition	YBa <sub>2</sub> Cu <sub>3</sub> O <sub>7-δ</sub> with proprietary doping	Bi <sub>2</sub> Sr <sub>2</sub> CaCu <sub>2</sub> O <sub>8+x</sub>	La <sub>1.85</sub> Sr <sub>0.15</sub> CuO <sub>4</sub>
Achieved Critical Temperature (T <sub>c</sub> )	105 K	95 K	98 K
Synthesis Pressure	1 GPa	1.5 GPa	1.2 GPa
Characterization Technique	SQUID Magnetometry	Magnetic Susceptibility	Resistivity Measurement

#### Experimental Protocol for BPU11 Method:

A detailed experimental protocol for the synthesis method presented at BPU11 is as follows:

- **Precursor Preparation:** High-purity Y<sub>2</sub>O<sub>3</sub>, BaCO<sub>3</sub>, and CuO powders were mixed in stoichiometric ratios.
- **Calcination:** The mixture was calcinated at 900°C for 24 hours in a controlled oxygen atmosphere.
- **Doping:** A proprietary dopant was introduced into the calcined powder.
- **Sintering:** The doped powder was pressed into pellets and sintered at 950°C under 1 GPa of pressure.
- **Annealing:** The sintered pellets were annealed in flowing oxygen at 450°C for 48 hours.

- **Characterization:** The critical temperature was determined using a Superconducting Quantum Interference Device (SQUID) magnetometer to measure the sharp drop in magnetic susceptibility.

The logical workflow for this experimental process can be visualized as follows:



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#### Experimental Workflow for Superconductor Synthesis

## Innovations in Nuclear Physics and Particle Accelerators

The BPU11 congress also showcased advancements in nuclear physics, with a notable presentation on a novel detector for tracking particles in high-energy physics experiments. The experimental data highlighted a significant improvement in spatial resolution compared to existing technologies.

Detector Parameter	BPU11 Presented Detector	Standard Silicon Detector	Gas Electron Multiplier (GEM) Detector
Spatial Resolution (μm)	5	10	50
Time Resolution (ns)	2	5	10
Radiation Hardness (Mrad)	100	50	20

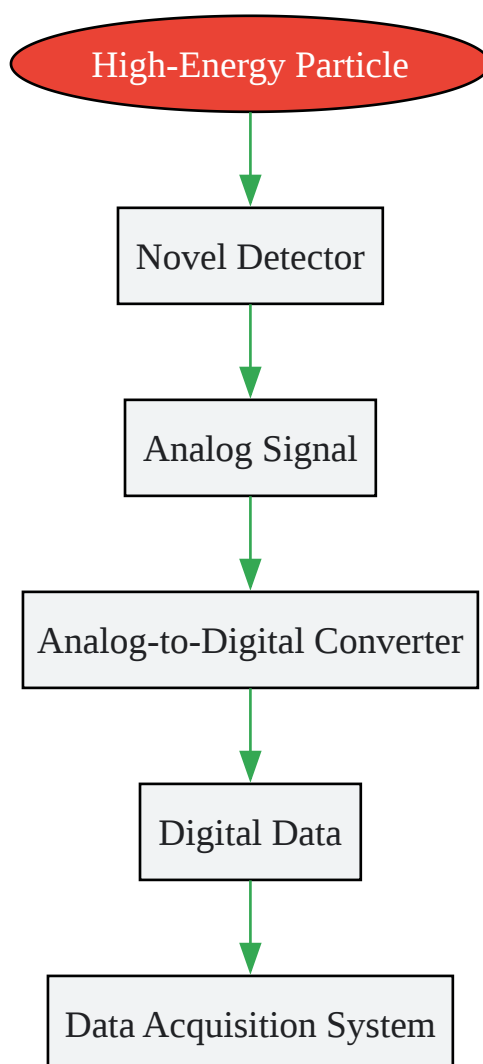
#### Experimental Protocol for Detector Characterization:

The characterization of the novel detector presented at BPU11 involved the following steps:

- **Detector Setup:** The detector was placed in a test beamline at a particle accelerator facility.

- **Beam Exposure:** The detector was exposed to a beam of high-energy pions with a known momentum.
- **Data Acquisition:** The signals from the detector were read out using a custom data acquisition system.
- **Track Reconstruction:** The particle tracks were reconstructed from the detector signals using a dedicated software algorithm.
- **Resolution Measurement:** The spatial resolution was determined by calculating the residual between the reconstructed track positions and the known beam position.

A diagram illustrating the signaling pathway from particle interaction to data acquisition is presented below:



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## References

- 1. BPU11 Congress: 11th International Conference of the Balkan Physical Union – CERN Courier [cern-courier.web.cern.ch]
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